

Mechanism of Action and Biological Activity

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Compound Focus: AA41612

Cat. No.: S006543

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AA41612, also referred to as an opsinamide, is a potent and selective synthetic antagonist of melanopsin (Opn4)-mediated phototransduction [1].

- **Molecular Mechanism:** It functions as a **competitive antagonist** that binds to the retinal binding site of melanopsin [1]. In experimental models, it inhibits the light-dependent increase in intracellular calcium and the melanopsin photocurrent without affecting rod or cone-mediated visual responses [1].
- **Binding and Specificity:** Radioligand binding studies show **AA41612** binds to melanopsin with high affinity ($K_d = 0.28$ nM) [1]. Its action is highly specific, as it showed no significant interaction with a large panel of 74 other biological targets, including GPCRs and ion channels [1].
- **In Vivo Efficacy:** Studies in mice demonstrate that systemic administration of **AA41612** can specifically and reversibly inhibit melanopsin-dependent light responses, such as the pupillary light reflex and light aversion behavior [1].

Chemical and Physical Properties

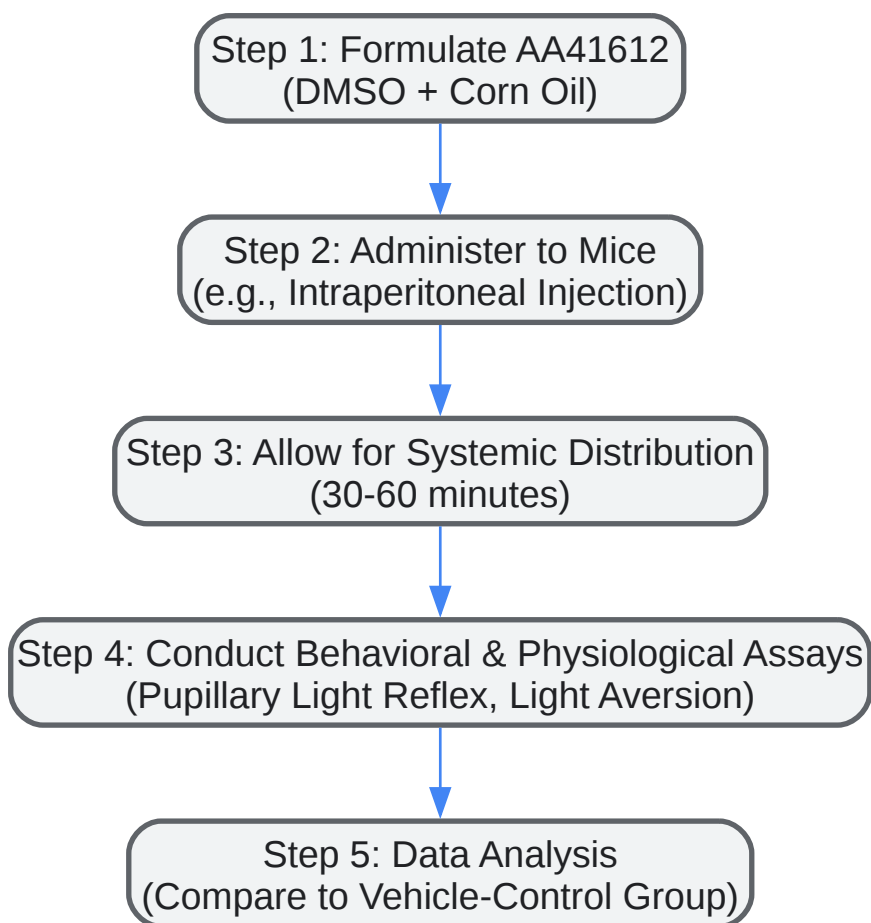
The table below summarizes the key physicochemical characteristics of **AA41612**, which are critical for formulating the compound for experimental use.

Property	Specification
Chemical Name	1-(2,5-dichloro-4-methoxyphenyl)sulfonylpiperidine [2]
CAS Number	433690-62-1 [2] [3] [4]
Molecular Formula	$C_{12}H_{15}Cl_2NO_3S$ [2] [3]

Property	Specification
Molecular Weight	324.22 g/mol [2] [3]
SMILES	<chem>COC1=CC(Cl)=C(S(N2CCCCC2)(=O)=O)C=C1Cl</chem> [2] [3]
Purity	≥98% [2]
Appearance	Solid powder [2]
Storage	Protect from light; powder: -20°C for 3 years; in solvent: -80°C for 6 months [2]

Experimental Workflow for Acute In Vivo Administration

Based on the seminal study, here is a detailed protocol for assessing the acute effects of **AA41612** on melanopsin-dependent light responses in mice [1]. This workflow visualizes the key stages of the process.



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Detailed Protocol Steps

• Step 1: Formulate AA41612

- Prepare a stock solution in **100% DMSO** at a concentration of 25 mg/mL [2].
- For in vivo injection, mix the DMSO stock solution with corn oil at a **1:9 ratio** (e.g., 100 μ L DMSO stock + 900 μ L corn oil) to create a working solution of 2.5 mg/mL [2]. Vortex thoroughly until the solution is clear or a uniform suspension is achieved.

• Step 2: Administer to Mice

- The established route of administration is systemic injection, such as **intraperitoneal (IP)** [1]. The exact dosage used in published studies should be identified from the literature, as it is a critical parameter.

- **Step 3: Allow for Systemic Distribution**

- After IP injection, allow approximately **30 to 60 minutes** for the compound to distribute systemically and reach its target in the retina before conducting assays [1].

- **Step 4: Conduct Behavioral & Physiological Assays**

- **Pupillary Light Reflex (PLR):** Expose the mouse to a light stimulus (e.g., 480 nm blue light) and record the constriction of the pupil. **AA41612** treatment should significantly attenuate the PLR compared to vehicle-treated controls [1].
- **Light Aversion Test:** Place the mouse in a chamber with lit and dark compartments. Mice treated with **AA41612** will show a reduced aversion to spending time in the brightly lit area, indicating a blockade of melanopsin-mediated photophobia [1].

- **Step 5: Data Analysis**

- Compare the results from the treatment group to a vehicle-control group (administered with the DMSO/corn oil formulation without the active compound) using appropriate statistical tests.

Critical Considerations for Protocol Development

When planning your experiments, please consider the following:

- **Long-Term Protocol Gap:** The cited research primarily demonstrates acute, single-dose effects. **No specific long-term treatment protocols** (involving chronic dosing, stability of formulation over time, or long-term efficacy and safety profiles) are available in the searched literature.
- **Solubility and Formulation:** **AA41612** has low aqueous solubility and is best dissolved in DMSO [2] [3]. For in vivo studies, it is crucial to use a formulation that ensures the compound remains in solution and is well-tolerated by animals. The DMSO/corn oil mixture is one validated option [2].
- **Light Sensitivity:** The product requires **protection from light** during storage, preparation, and administration to maintain its stability and efficacy, given its mechanism of action involving a photopigment [2].

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References

1. Small molecule antagonists of melanopsin-mediated ... [pmc.ncbi.nlm.nih.gov]
2. - AA | CAS#: 433690-62-1 | antagonist of melanopsin-mediated... 41612 [invivochem.com]
3. is a novel antagonist of melanopsin-mediated... | TargetMol AA 41612 [targetmol.com]
4. Supplier | CAS 433690-62-1 | AOBIOUS AA 41612 [aobious.com]

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